

4-isopropylbenzoic acid KEGG Compound C06578 metabolic pathways

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Chemical Identity and Basic Information

The following table summarizes the confirmed identifiers and basic chemical data for **4-isopropylbenzoic acid** from biochemical databases.

Property	Details
Common Name	4-Isopropylbenzoic acid [1] [2]
Synonymous Names	Cumic acid, p-cumic acid, Cuminic acid, p-Isopropylbenzoic acid [1] [3] [2]
KEGG Compound ID	C06578 [4] [3]
CAS Registry Number	536-66-3 [1] [4] [3]
Chemical Formula	C ₁₀ H ₁₂ O ₂ [1] [4] [2]
Average Molecular Weight	164.20 g/mol [1] [3] [2]
Canonical SMILES	CC(C)C1=CC=C(C=C1)C(O)=O [1] [2]

Property	Details
Classification	Aromatic Monoterpenoid [1] [2]

Experimental & Predicted Physicochemical Properties

The experimental and predicted physicochemical data for the compound are summarized in the table below.

Property	Value	Type (Experimental/Predicted)	Source
Melting Point	117 - 118 °C	Experimental	[1]
Melting Point	117 - 120 °C (lit.)	Experimental	[5]
Water Solubility	0.15 mg/mL at 25 °C	Experimental	[1]
Water Solubility	0.28 g/L	Predicted	[1] [2]
LogP	3.40	Experimental	[1] [2]
LogP	2.86	Predicted	[1] [2]
pKa (Strongest Acidic)	4.23	Predicted	[1] [2]
pKa	4.36 (25°)	Experimental	[2]
Density	1.1±0.1 g/cm ³	Experimental	[5]
Boiling Point	271.8±19.0 °C at 760 mmHg	Predicted	[5]
Flash Point	128.1±16.2 °C	Predicted	[5]

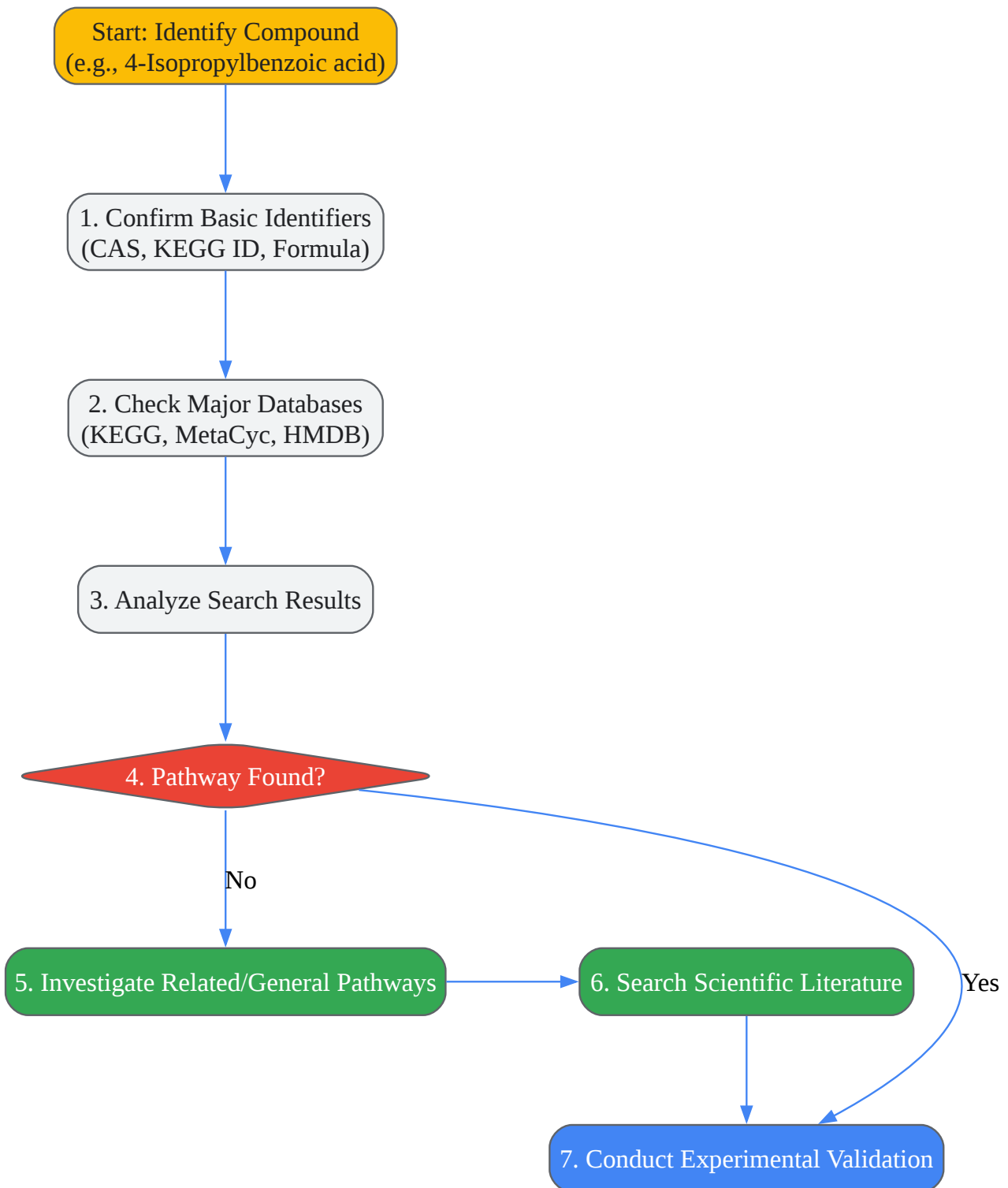
Reported Biological Activities

The search results indicate specific biological activities for **4-isopropylbenzoic acid**, though detailed experimental protocols are not fully elaborated.

- **Antifungal Activity:** The compound is isolated from the stem bark of *Bridelia retusa* and exhibits antifungal activities [3] [5].
- **Tyrosinase Inhibition:** It acts as a **reversible and uncompetitive inhibitor** of mushroom tyrosinase. In one cited study, inhibitors were evaluated by measuring their IC50 values, which is the concentration required for 50% inhibition of enzyme activity [5].

Research Workflow for Metabolic Pathways

The diagram below outlines a suggested workflow for investigating the metabolic pathways of a compound like **4-isopropylbenzoic acid**.



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References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
2. Showing Compound 4-Isopropylbenzoic acid (FDB013929) [foodb.ca]
3. p-cumic acid (CHEBI:28122) [ebi.ac.uk]
4. bmse000662 4 _ isopropylbenzoic _ acid at BMRB [bmr.io]
5. - 4 | CAS#:536-66-3 | Chemsrsc Isopropylbenzoic acid [chemsrc.com]

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